

An In-depth Technical Guide to Acid Brown 4 (C.I. 14805)

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Compound of Interest

Compound Name: Acid Brown 4

Cat. No.: B1384328

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Brown 4** (C₁₆H₁₂N₃NaO₄S), a monoazo acid dye. It covers its chemical and physical properties, synthesis, analytical methods, and applications, with a special focus on the broader context of azo dyes in biomedical and pharmaceutical research.

Chemical and Physical Properties

Acid Brown 4, also known by other names such as Acid Brown R and Multacid Brown R, is a water-soluble anionic dye.^{[1][2]} Its chemical structure and key properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C16H12N3NaO4S	[2][3]
Molecular Weight	365.34 g/mol	[3]
C.I. Name	Acid Brown 4	[3]
C.I. Number	14805	[2][3]
CAS Number	5858-51-5	[2][3]
Appearance	Brown powder	[3]
Solubility	Soluble in water (reddish-brown solution), soluble in ethanol (yellowish-brown solution)	[2][3]

Chemical Behavior:

- In strong sulfuric acid, **Acid Brown 4** appears wine red to dark blue, turning to a red-orange color upon dilution.[3]
- Addition of strong hydrochloric acid results in a brown-orange precipitate.[3]
- In a thick sodium hydroxide solution, it turns palm orange.[3]

Synthesis of Acid Brown 4

The synthesis of **Acid Brown 4** involves a diazotization and coupling reaction.[3] While a detailed, step-by-step industrial protocol is proprietary, the general chemical pathway is well-established for azo dyes.

General Experimental Protocol for Azo Dye Synthesis

This protocol outlines the fundamental steps for the synthesis of a monoazo dye like **Acid Brown 4**.

Materials:

- Primary aromatic amine (e.g., N-(4-aminophenyl)acetamide)
- Coupling agent (e.g., 5-Hydroxynaphthalene-1-sulfonic acid)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or Sulfuric acid (H_2SO_4)
- Sodium hydroxide (NaOH)
- Ice
- Starch-iodide paper
- Sulfamic acid (optional)
- Sodium chloride (for salting out)

Procedure:

- Diazotization:
 - Dissolve the primary aromatic amine in an acidic solution (e.g., HCl or H_2SO_4) and cool the mixture to $0-5^\circ\text{C}$ in an ice bath.
 - Slowly add a cooled aqueous solution of sodium nitrite while maintaining the low temperature.
 - Stir the reaction mixture for a period, ensuring an excess of nitrous acid by testing with starch-iodide paper.
 - If necessary, destroy any excess nitrous acid with a small amount of sulfamic acid.
- Coupling:
 - Prepare a solution of the coupling agent, typically in an alkaline medium (e.g., NaOH solution), and cool it to $0-5^\circ\text{C}$.

- Slowly add the cold diazonium salt solution to the cold coupling agent solution with vigorous stirring.
- Maintain the pH of the reaction mixture as specified for the particular dye synthesis.
- Continue stirring for several hours at low temperature to ensure complete coupling.
- Hydrolysis (for **Acid Brown 4**):
 - The manufacturing method for **Acid Brown 4** specifies the removal of an acetyl group by hydrolysis after the coupling reaction.[3] This is typically achieved by heating the reaction mixture under acidic or basic conditions.
- Isolation and Purification:
 - The synthesized dye is then precipitated from the solution, often by "salting out" with sodium chloride.
 - The precipitate is filtered, washed, and dried to yield the final dye product.

Analytical Methods

The analysis of **Acid Brown 4** is crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) with UV-Vis detection is a common and effective method for the separation and quantification of azo dyes.

HPLC-UV Method for Azo Dye Analysis

The following is a general HPLC-UV method that can be adapted for the analysis of **Acid Brown 4**.

Parameter	Description
Column	C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 3 µm particle size)
Mobile Phase	A gradient of an aqueous buffer (e.g., 10 mmol/L ammonium acetate) and an organic solvent (e.g., acetonitrile).
Detection	UV-Vis Diode Array Detector (DAD) to monitor at multiple wavelengths, including the maximum absorption wavelength of the dye.
Injection Volume	10 µL
Flow Rate	1.0 mL/min
Column Temperature	40°C

Sample Preparation:

- Accurately weigh a small amount of the dye sample.
- Dissolve the sample in the mobile phase or a suitable solvent to a known concentration (e.g., 100 mg/L).
- Filter the solution through a 0.45 µm filter before injection.

Applications of Acid Brown 4

Acid Brown 4 is primarily used as a colorant in various industries.

- Textile Industry: For dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^[4]
- Other Industries: It also finds application in the coloring of paper, leather, and inks.^[5]
- Fluorescent Marker: It has been used as a fluorescent marker for targets at sea to aid in aerial reconnaissance and for the exploration of fluorescent groundwater.^[2]

- Cosmetics: Used for shading in some cosmetic products.[2]

Performance Data

The performance of an acid dye is evaluated by its fastness properties on various substrates.

Fastness Property	ISO Rating	Reference(s)
Light Fastness	3	[3]
Soaping (Fading)	3-4	[3]
Soaping (Stain)	2	[3]
Perspiration Fastness	2	[3]
Oxygen Bleaching	3	[3]
Seawater Fastness	1-2	[3]

Relevance to Drug Development and Biomedical Research

While **Acid Brown 4** itself is not a therapeutic agent, the broader class of azo compounds has significant applications in the biomedical and pharmaceutical fields.[6][7]

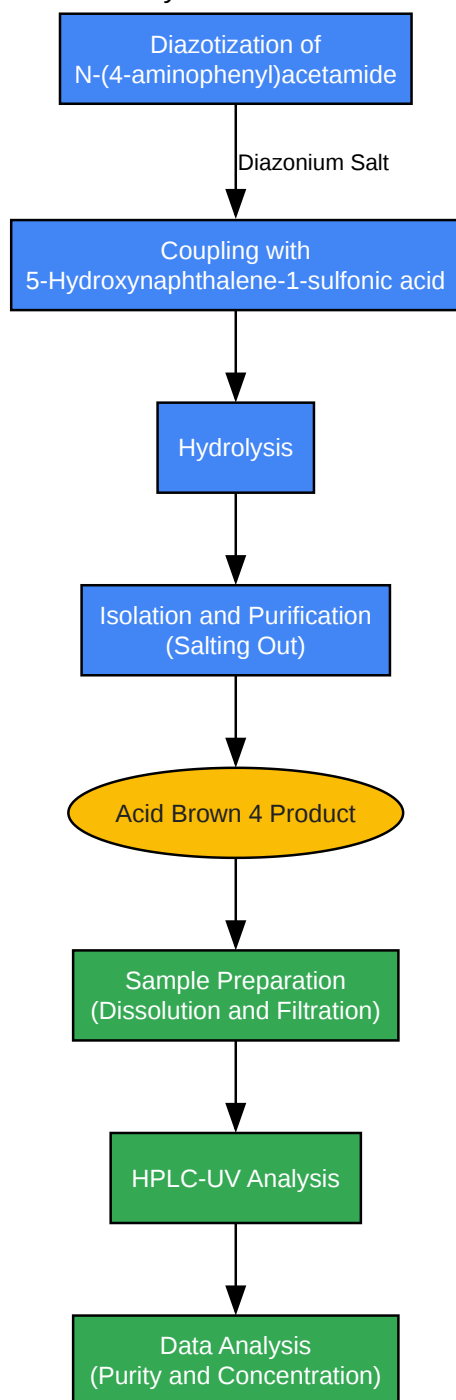
- Targeted Drug Delivery: Azo bonds can be incorporated into prodrugs. These bonds are stable in the upper gastrointestinal tract but are cleaved by azoreductase enzymes produced by the microflora in the colon.[8][9] This mechanism allows for the targeted delivery of drugs to the colon for the treatment of conditions like inflammatory bowel disease and colorectal cancer.[6][9]
- Antibacterial and Antifungal Agents: Many azo compounds have demonstrated antibacterial, antifungal, and other antimicrobial properties.[6][10][11] The specific activity is often dependent on the substituents on the aromatic rings.[10]
- Bioimaging and Sensing: The chromophoric nature of azo dyes makes them suitable for use in bioimaging and as components of biosensors.[1][8]

- Anticancer and Antiviral Activity: Research has shown that some azo compounds exhibit anticancer and antiviral activities.[\[6\]](#)[\[7\]](#)

Visualizations

Synthesis and Analysis Workflow for Acid Brown 4

Synthesis and Analysis Workflow of Acid Brown 4

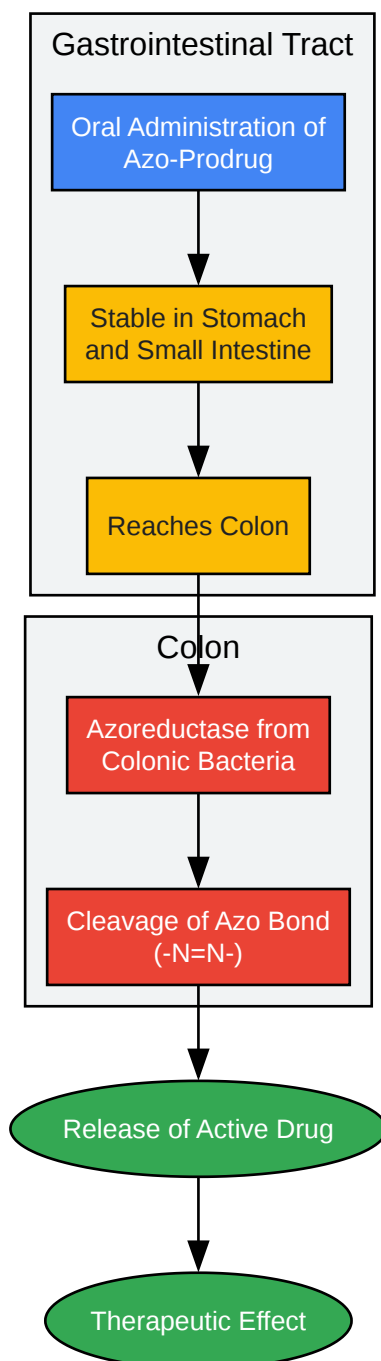


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Caption: Workflow for the synthesis and analysis of **Acid Brown 4**.

Azo Dye-Based Colon-Targeted Drug Delivery

Mechanism of Azo Dye-Based Colon-Targeted Drug Delivery



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Caption: Azo-prodrug activation in the colon for targeted drug release.

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